

Application Notes and Protocols for Urotensin II (114-124) In Vitro

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Compound of Interest

Compound Name: Urotensin II (114-124), human TFA

Cat. No.: B15605310

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

Urotensin II (UII) is a cyclic neuropeptide that has been identified as the endogenous ligand for the G protein-coupled receptor GPR14, now commonly known as the urotensin receptor (UT). The human Urotensin II (114-124) fragment represents the biologically active core of the full-length peptide. It is a potent vasoconstrictor and plays a significant role in a variety of physiological and pathophysiological processes, including cardiovascular function, cell proliferation, and tissue remodeling. These application notes provide detailed protocols for the in vitro use of Urotensin II (114-124) to investigate its biological functions.

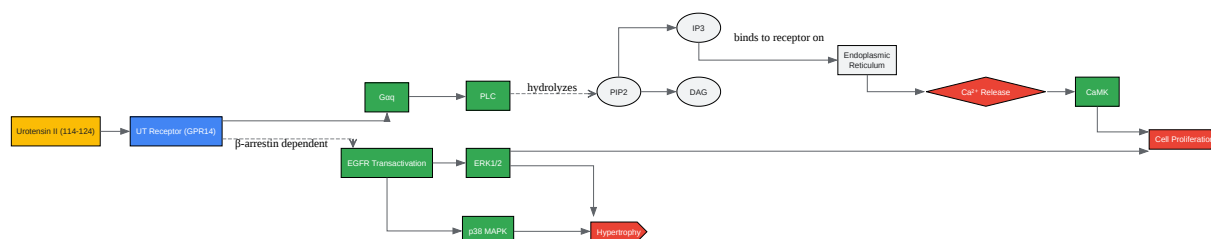
Data Presentation

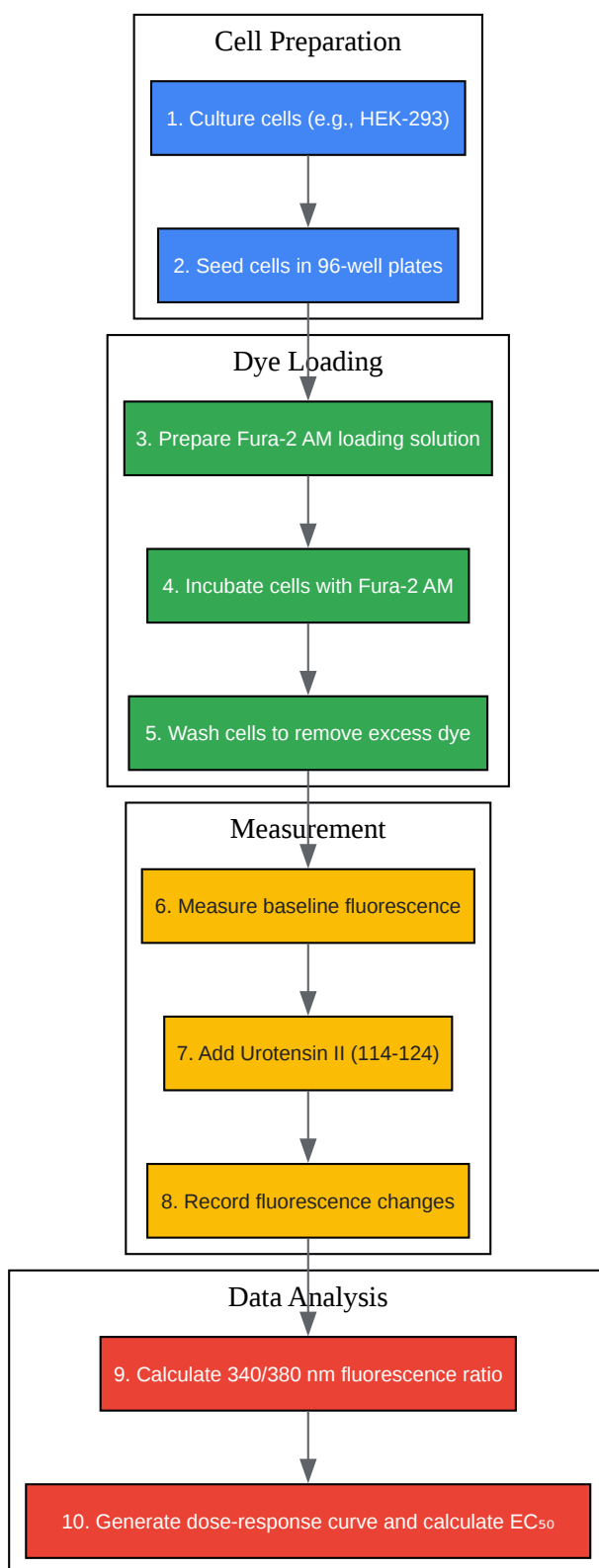
The following table summarizes key quantitative data for the in vitro application of Urotensin II (114-124).

Parameter	Value	Cell Type/System	Application
Receptor Binding (EC ₅₀)	0.1 nM	Recombinant UT receptor	Characterizing ligand-receptor interaction
Calcium Mobilization (EC ₅₀)	0.62 ± 0.17 nM	HEK-293 cells expressing human GPR14	Functional receptor activation assay[1][2]
Cell Proliferation (Optimal Concentration)	10 nM	Human dermal fibroblasts	Investigating mitogenic effects
Cardiomyocyte Hypertrophy	200 nM (for 48 hours)	Adult rat ventricular myocytes	Studying cardiac remodeling[3][4]
ERK1/2 Phosphorylation	200 nM	Adult rat ventricular myocytes	Signal transduction studies[4]
p38 MAPK Activation	200 nM	Adult rat ventricular myocytes	Signal transduction studies
CaMKII Activation	200 nM	Adult rat ventricular myocytes	Signal transduction studies

Mandatory Visualizations

Urotensin II Signaling Pathway





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References

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